

Chemical and physical properties of L-Quebrachitol

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Compound of Interest		
Compound Name:	L-Quebrachitol	
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L-Quebrachitol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Quebrachitol is a naturally occurring, optically active cyclitol, specifically a methoxy derivative of L-chiro-inositol.[1][2] First isolated in 1887 from the bark of Aspidosperma quebracho, it is also found in significant quantities in the latex serum of the rubber tree (Hevea brasiliensis), Cannabis sativa, and sea buckthorn.[1] Its unique structure and chirality have made it a valuable starting material for the synthesis of various biologically active compounds and inositol phosphates.[3] L-Quebrachitol has garnered considerable attention in the scientific community for its diverse pharmacological activities, including anti-diabetic, anti-inflammatory, antioxidant, anti-platelet aggregation, and gastroprotective effects.[4] Recent research has particularly highlighted its potential in bone health, where it promotes the formation of bone-building cells (osteoblasts) and inhibits the cells responsible for bone resorption (osteoclasts).[5][6] This guide provides an in-depth overview of the chemical and physical properties, experimental protocols, and key signaling pathways associated with L-Quebrachitol.

Chemical and Physical Properties



The fundamental chemical and physical characteristics of **L-Quebrachitol** are summarized in the tables below, providing a consolidated reference for researchers.

Table 1: Chemical Identification of L-Ouebrachitol

Identifier	Value	Reference(s)
IUPAC Name	(1R,2S,4S,5R)-6- methoxycyclohexane- 1,2,3,4,5-pentol	[2]
Chemical Formula	C7H14O6	[2]
Molecular Weight	194.18 g/mol	[2]
CAS Number	642-38-6	[2]
Synonyms	(-)-Quebrachitol, 2-O-Methyl-L- chiro-inositol, L-(-)-2-O- Methylinositol	[1][2]
Appearance	White to off-white crystalline powder	[1]

Table 2: Physical and Chemical Properties of L-Quebrachitol



Property	Value	Reference(s)
Melting Point	190 - 198 °C	[1]
Boiling Point	~250 - 317 °C (estimates vary)	
Density	~1.54 g/cm³	-
Solubility	Soluble in water, DMSO, dimethyl formamide, methanol, ethanol, pyridine. Insoluble in ether.	[1]
Optical Rotation	Levorotatory; specific rotation coincides with commercial standards.	[7]

Table 3: Spectroscopic Data References for L-

Ouebrachitol

Spectroscopic Technique	Status	Reference(s)
¹ H NMR	Data available and used for characterization.	[7][8][9]
¹³ C NMR	Data available and used for characterization.	[8]
Infrared (IR) Spectroscopy	Data available and used for characterization.	[7][8]
Mass Spectrometry (MS)	GC-MS and LC-MS data available.	[2][8][10]
X-Ray Diffraction	Crystal structure has been determined.	[8]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. This section outlines key experimental protocols for the isolation and analysis of **L-**



Quebrachitol.

Protocol 1: Isolation of L-Quebrachitol from Hevea brasiliensis Latex Serum

This protocol is based on a solvent extraction method adapted from historical and patented procedures.

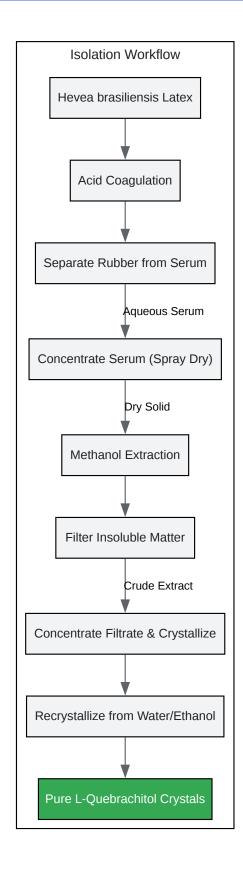
Objective: To isolate and purify **L-Quebrachitol** from the serum of natural rubber latex.

Methodology:

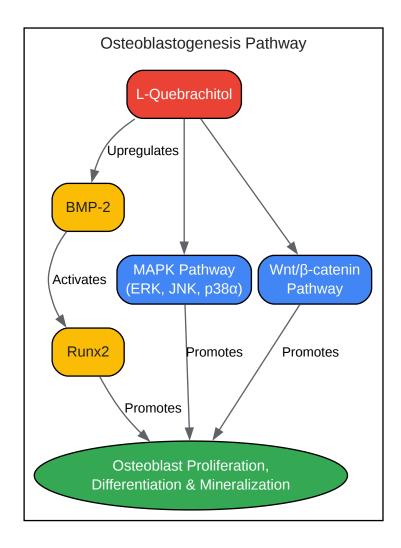
- Serum Preparation: Natural rubber latex is coagulated using an acid (e.g., acetic acid). The solid rubber is removed, and the remaining aqueous solution is the serum.[11]
- Concentration: The serum is concentrated to produce a solid material, typically through spray-drying.[11]
- Methanol Extraction: The dry solid is dissolved in methanol (e.g., 750 mL per 100 g of solid) with stirring at a controlled temperature, ideally between 12-20°C.[11] L-Quebrachitol dissolves in the methanol while many impurities do not.
- Filtration: The solution is filtered to remove insoluble matter, yielding a reddish-brown filtrate.

 [11]
- Crystallization: The filtrate is concentrated by evaporation. As the volume is reduced, L-Quebrachitol crystallizes out of the solution.
- Recrystallization: The crude crystals are collected and purified by recrystallization. This is
 achieved by dissolving the crystals in a minimal amount of hot distilled water, followed by the
 addition of ethanol until the solution becomes turbid. The solution is then cooled slowly (e.g.,
 at ~7°C for 48 hours) to allow for the formation of pure L-Quebrachitol crystals.[11]
- Drying: The purified crystals are filtered and dried to yield the final product.

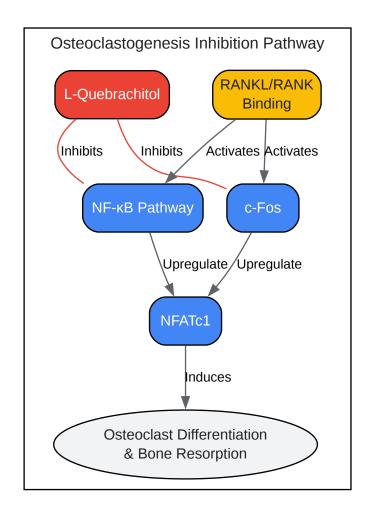












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